

# ML365 stability and storage conditions

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## Compound of Interest

Compound Name: ML365

Cat. No.: B15586086

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## ML365 Technical Support Center

This technical support center provides essential information for researchers, scientists, and drug development professionals on the stability, storage, and handling of **ML365**. It includes troubleshooting guides and frequently asked questions to ensure successful experimental outcomes.

## Stability and Storage Conditions

Proper storage of **ML365** is critical to maintain its integrity and activity. Below are the recommended storage conditions for **ML365** in both solid and solution forms.

### Storage of Solid ML365

Storage Temperature	Shelf Life	Notes
+4°C	As specified by the supplier	Suitable for short-term storage. <a href="#">[1]</a>
-20°C	Up to 3 years	Recommended for long-term storage of the powder. <a href="#">[2]</a>
2-8°C	As specified by the supplier	An alternative for short to medium-term storage. <a href="#">[3]</a> <a href="#">[4]</a>

### Storage of ML365 Stock Solutions

The stability of **ML365** in solution is dependent on the solvent and storage temperature. It is highly recommended to aliquot stock solutions to avoid repeated freeze-thaw cycles.[\[1\]](#)

Solvent	Storage Temperature	Shelf Life
DMSO	-80°C	Up to 2 years <a href="#">[5]</a>
DMSO	-20°C	Up to 1 year <a href="#">[5]</a>
Ethanol	-80°C	Up to 1 year (inferred)
Ethanol	-20°C	Up to 1 month <a href="#">[2]</a>

Note: For in vivo experiments, it is recommended to prepare fresh working solutions on the same day of use.[\[5\]](#)

## Solubility Data

The solubility of **ML365** can vary depending on the solvent. The following table summarizes the solubility of **ML365** in common laboratory solvents.

Solvent	Concentration
DMSO	≥ 100 mM <a href="#">[1]</a>
Ethanol	50 mM <a href="#">[1]</a>
DMF	20 mg/mL <a href="#">[6]</a>
DMSO:PBS (pH 7.2) (1:5)	0.1 mg/mL <a href="#">[6]</a> <a href="#">[7]</a>

## Frequently Asked Questions (FAQs)

Q1: How should I prepare a stock solution of **ML365**?

A1: To prepare a stock solution, dissolve **ML365** powder in an appropriate solvent such as DMSO or ethanol to the desired concentration. For example, to make a 10 mM stock solution in DMSO, add the appropriate volume of DMSO to your vial of **ML365** powder. Ensure the powder

is completely dissolved by vortexing. If you notice any precipitation, gentle warming and/or sonication can be used to aid dissolution.[5]

Q2: My **ML365** solution has precipitated after storage. What should I do?

A2: Precipitation can occur if the solubility limit is exceeded at a lower temperature. To redissolve the compound, you can gently warm the solution and vortex or sonicate it until the precipitate dissolves.[5] To prevent this in the future, consider storing your stock solution in smaller aliquots to avoid repeated freeze-thaw cycles and ensure the storage temperature is appropriate for the solvent used.

Q3: Is **ML365** stable in aqueous media for cell-based assays?

A3: **ML365** has been shown to be stable in aqueous solutions. A study demonstrated that 100% of **ML365** remained after 48 hours in a 1:1 solution of PBS and acetonitrile at pH 7.4.[8] However, for cell-based assays, it is always best practice to prepare fresh working solutions from your stock solution for each experiment to ensure consistent results.

Q4: What is the recommended final concentration of DMSO in my cell culture medium?

A4: To avoid solvent toxicity in cell-based assays, the final concentration of DMSO should be kept as low as possible, typically below 0.5%. It is crucial to include a vehicle control (medium with the same concentration of DMSO without **ML365**) in your experiments to account for any effects of the solvent on the cells.

## Troubleshooting Guides

### Issue 1: Inconsistent or No Compound Activity

Potential Cause	Troubleshooting Steps
Improper Storage	Ensure ML365 powder and stock solutions are stored at the recommended temperatures and protected from light. Avoid repeated freeze-thaw cycles by preparing aliquots.
Incorrect Solution Preparation	Verify calculations for preparing stock and working solutions. Ensure the compound is fully dissolved.
Cell Health	Use healthy, actively dividing cells for your experiments. Ensure cell density is consistent across experiments.
Assay Conditions	Optimize incubation time and other assay parameters. Ensure all other reagents are fresh and properly prepared.

## Issue 2: High Background Signal in Assays

Potential Cause	Troubleshooting Steps
Compound Precipitation	Visually inspect your working solution for any precipitate before adding it to the assay. If precipitation is observed, refer to the troubleshooting steps for solubility issues.
Solvent Effects	Ensure the final solvent concentration is not causing cellular stress or interfering with the assay readout. Always include a vehicle control.
Off-Target Effects	At high concentrations, ML365 may exhibit off-target effects. Perform dose-response experiments to determine the optimal concentration range.

## Experimental Protocols

## Preparation of ML365 Working Solution for In Vivo Studies

This protocol provides a method for preparing **ML365** for administration in animal models.

Materials:

- **ML365** powder
- DMSO
- PEG300
- Tween-80
- Saline (0.9% NaCl in sterile water)

Procedure:

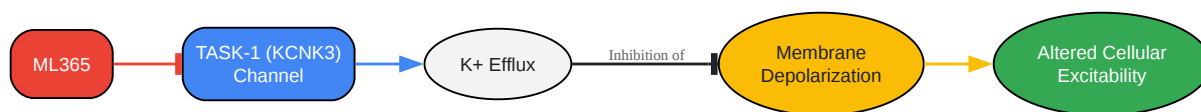
- Prepare a stock solution of **ML365** in DMSO (e.g., 30 mg/mL).
- For a 1 mL final working solution, take 100 µL of the **ML365** DMSO stock solution.
- Add the DMSO stock to 400 µL of PEG300 and mix thoroughly.
- Add 50 µL of Tween-80 and mix again until the solution is clear.
- Add 450 µL of saline to reach a final volume of 1 mL and mix well.[\[5\]](#)

Note: This formulation results in a final solvent composition of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.

## Signaling Pathways and Experimental Workflows

### ML365 Inhibition of TASK-1 Signaling Pathway

**ML365** is a potent and selective inhibitor of the TASK-1 (KCNK3) potassium channel. The inhibition of this channel leads to membrane depolarization, which can affect various cellular processes.

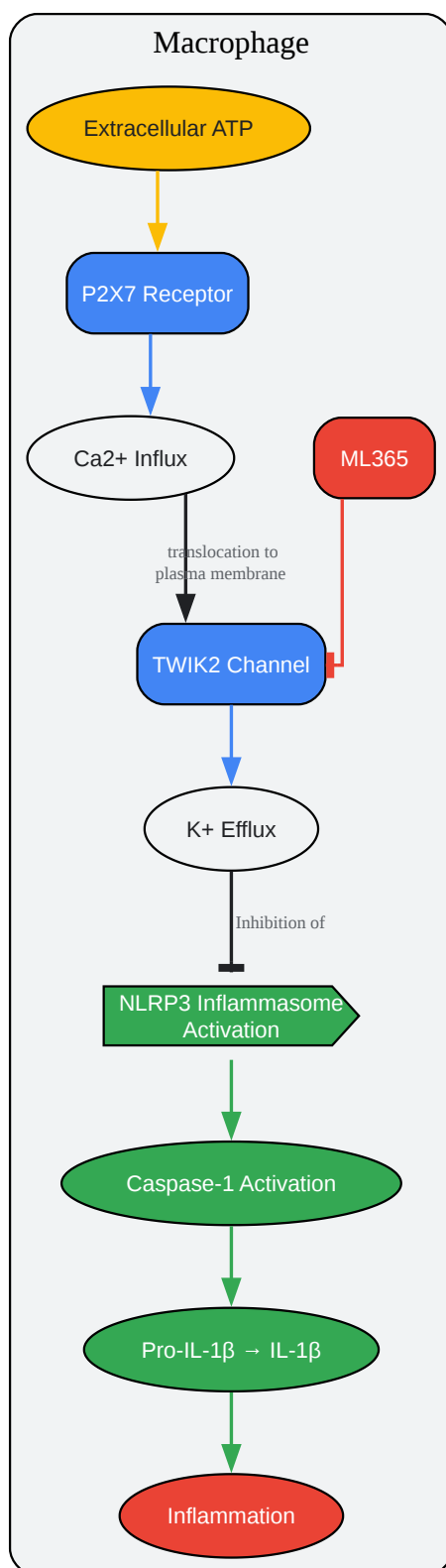


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**ML365** inhibits the TASK-1 potassium channel.

## ML365 Inhibition of TWIK2 and the NLRP3 Inflammasome Pathway

Recent studies have shown that **ML365** also inhibits the TWIK2 potassium channel, which plays a crucial role in the activation of the NLRP3 inflammasome.

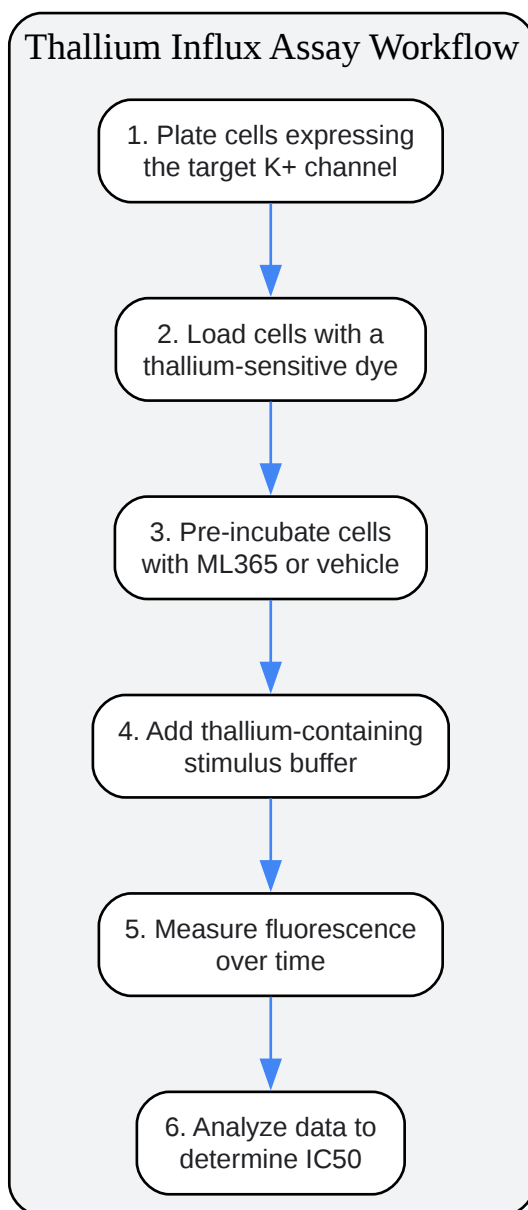


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**ML365** inhibits TWIK2-mediated NLRP3 inflammasome activation.

## Experimental Workflow: Thallium Influx Assay

The thallium influx assay is a common method to screen for inhibitors of potassium channels.



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A typical workflow for a thallium influx assay.



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